

distearoylphosphatidylcholine lamellar phases

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Compound Focus: 1,2-Distearoyllecithin

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Key Properties and Stabilization Data

The table below summarizes core properties of DSPC and quantitative findings on strategies to stabilize its lamellar phases.

Aspect	Description / Value
General Structure	Phosphatidylcholine head group with two saturated 18-carbon (stearoyl) tails [1].
Native Phase Behavior	Forms tightly packed, gel-phase lipid bilayers that can become unstable under stress (e.g., high temperature, certain solvents) [2] [3].
Cholesterol Stabilization	Addition of equimolar cholesterol creates stable lamellar dispersions in propylene glycol (PG) concentrations up to 60% (w/w) and prevents destabilizing interdigitation at 65°C [2].
Propylene Glycol (PG) Effects	Concentrations above 60% (w/w) can induce interdigitated phases and cause lateral phase separation in DSPC/cholesterol bilayers. PG can decrease bilayer thickness by ~35%, suggesting deep interaction with lipid tails [2] [3].
Bilayer Thickness (Dmax)	In pure water: ~5.5 nm. With 30% PG: reduced to ~4.1 nm (suggests interdigitation) [3].

Aspect	Description / Value
Phase Transition Temperature (T _c)	Increases with added polyols (e.g., Glycerin), but decreases with others (e.g., 1,3-Butanediol) [3].

Experimental Protocols for Lamellar Phase Analysis

Here are detailed methodologies for key experiments used to characterize DSPC lamellar phases.

Formation of DSPC/Cholesterol Liposomes by Vesicle Fusion

This is a standard method for preparing supported lipid bilayers (SLBs) or liposomal dispersions [4].

- **Materials:** DSPC, Cholesterol, Chloroform, Glass vial, Buffer solution (e.g., PBS), Polycarbonate filters (for extrusion).
- **Procedure:**
 - **Lipid Film Preparation:** Dissolve DSPC and cholesterol at a desired molar ratio (e.g., 2:1 or 1:1) in chloroform in a glass vial [5] [1].
 - **Solvent Evaporation:** Gently evaporate the chloroform under a stream of nitrogen gas to form a thin, dry lipid film on the vial wall. Further dry the film under vacuum for several hours to remove residual solvent.
 - **Hydration:** Add an aqueous buffer (e.g., PBS) or a water/propylene glycol solution pre-heated to a temperature above DSPC's phase transition temperature (typically >55°C) to the vial. Agitate the vial vigorously (e.g., using a vortex mixer) to hydrate the lipid film and form multilamellar vesicles (MLVs).
 - **Size Reduction:** To create small, unilamellar vesicles (SUVs) of uniform size:
 - **Extrusion:** Pass the MLV suspension through a polycarbonate membrane with a defined pore size (e.g., 50-200 nm) multiple times (e.g., 21-31 passes) using an extruder, maintaining the temperature above the lipid's phase transition [4].
 - **Sonication:** Alternatively, subject the MLV suspension to sonication using a bath or tip sonicator [4].
- **SLB Formation:** To form a planar supported bilayer, incubate a cleaned hydrophilic substrate (e.g., SiO₂/Si wafer or freshly cleaved mica) in the SUV suspension at a temperature above the phase transition temperature [4].

Small-Angle X-ray Scattering (SAXS) for Lamellar Phase Characterization

SAXS is used to determine the periodic structure and bilayer parameters of lamellar phases [2] [3].

- **Objective:** To determine the repeat distance (d-spacing), bilayer thickness, and identify phase structure (e.g., lamellar, interdigitated).
- **Sample Preparation:** The liposome dispersion is loaded into a capillary tube or a sample cell with X-ray transparent windows (e.g., mica).
- **Data Collection:** The sample is exposed to a collimated X-ray beam. The intensity of the scattered X-rays is recorded as a function of the scattering angle (2θ) or the scattering vector ($q = 4\pi \sin\theta/\lambda$), where λ is the X-ray wavelength.
- **Data Analysis:**
 - The scattering pattern shows Bragg peaks. The positions of these peaks (e.g., 1:2:3 ratio) confirm a lamellar structure.
 - The d-spacing is calculated from the first-order peak position: ($d = 2\pi / q$).
 - Advanced analysis like **Generalized Indirect Fourier Transformation (GIFT)** can be applied to model-free calculations of bilayer thickness and membrane flexibility [3].

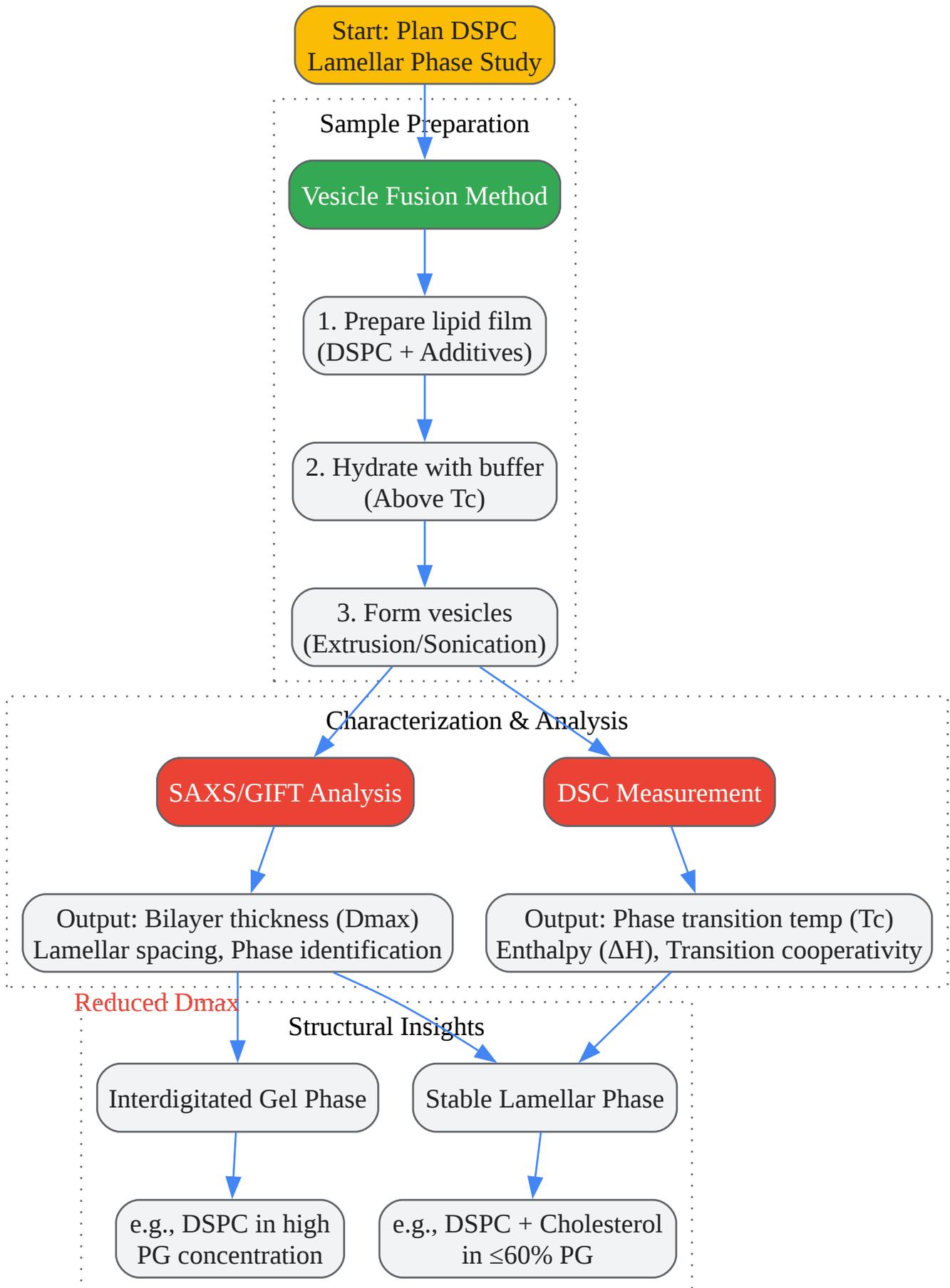
Differential Scanning Calorimetry (DSC) for Phase Transition Analysis

DSC measures the thermotropic phase behavior of lipid bilayers [6].

- **Objective:** To determine the main phase transition temperature (T_c) from gel to liquid-crystalline phase and its cooperativity.
- **Sample Preparation:** A known volume or mass of the liposome suspension is loaded into a DSC sample pan. A reference pan is filled with the buffer used for hydration.
- **Data Collection:** The temperature of the sample and reference is increased at a constant rate (e.g., $1^\circ\text{C}/\text{min}$) across a range that brackets the expected transition (e.g., $40\text{-}70^\circ\text{C}$ for DSPC).
- **Data Analysis:**
 - The transition temperature (T_c) is taken as the peak of the endothermic transition.
 - The enthalpy change (ΔH) is calculated from the area under the peak.
 - The width of the peak at half-height ($\Delta T_{1/2}$) indicates the cooperativity of the transition; broadening suggests reduced cooperativity, often due to the incorporation of cholesterol or other additives [6].

Experimental Workflow and Phase Behavior

The following diagram illustrates the logical relationship between the key experiments and the data they produce in the study of DSPC lamellar phases.



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Key Research Implications

- **Rational Drug Delivery System Design:** The stability of DSPC/cholesterol lamellar phases in PG concentrations up to 60% highlights their potential as versatile drug delivery vehicles for poorly soluble drugs [2].
- **Understanding Membrane Fluidity and Order:** The DSPC-cholesterol binary system exhibits complex phase behavior, including the formation of a liquid-ordered (Lo) phase at high cholesterol content, which is relevant for modeling lipid rafts in cell membranes [6].
- **Critical Impact of Excipients:** Polyols like PG are not inert. They can profoundly alter membrane structure (e.g., inducing interdigitation) and physical properties, which must be accounted for in formulation design [3].

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